

"Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate" chemical properties

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Compound of Interest

Compound Name: Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate

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Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate is a substituted cyclobutane derivative with potential applications as a building block in organic synthesis and medicinal chemistry. Its bifunctional nature, possessing both a hydroxyl group and an ethyl ester, makes it a versatile intermediate for the introduction of the 1-(hydroxymethyl)cyclobutane-1-carbonyl moiety into larger molecules. This technical guide provides a comprehensive overview of its chemical properties, a hypothetical synthesis protocol, and safety information based on available data. Due to a lack of extensive studies in publicly accessible literature, experimental data for several physical and spectroscopic properties are currently unavailable.

Chemical Properties

Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate, with the CAS number 1195-81-9, is an organic compound featuring a strained cyclobutane ring.^[1] This structural feature can influence

its reactivity.^[1] The molecule's chemical identity and computed properties are summarized below.

Table 1: Chemical Identifiers and Computed Properties

Property	Value	Source
IUPAC Name	ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate	PubChem ^[2]
CAS Number	1195-81-9	PubChem ^[2]
Molecular Formula	C ₈ H ₁₄ O ₃	PubChem ^[2]
Molecular Weight	158.19 g/mol	PubChem ^[2]
Canonical SMILES	<chem>CCOC(=O)C1(CCC1)CO</chem>	PubChem ^[2]
InChI Key	PWMQFMMZBJUHID-UHFFFAOYSA-N	PubChem ^[2]
Computed XLogP3	0.6	PubChem ^[2]
Computed Hydrogen Bond Donor Count	1	PubChem ^[2]
Computed Hydrogen Bond Acceptor Count	3	PubChem ^[2]
Computed Rotatable Bond Count	3	PubChem ^[2]

Table 2: Physical Properties

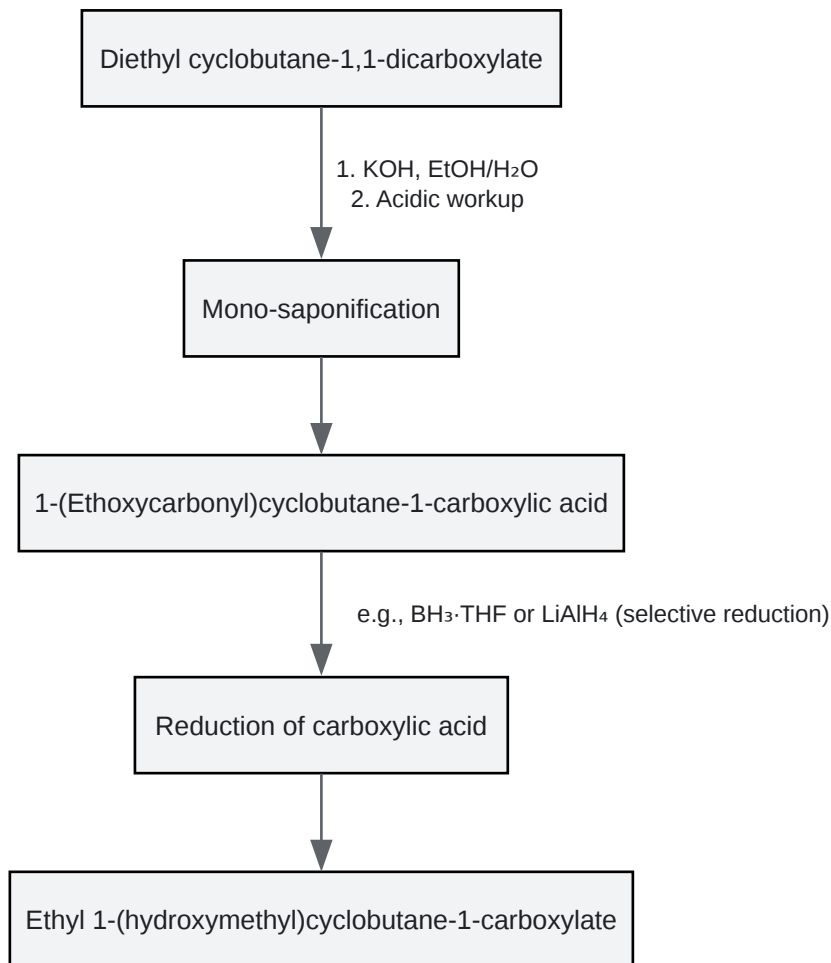
Property	Value	Notes
Boiling Point	Data not available	The presence of a hydroxyl group suggests potential for hydrogen bonding, which may influence its solubility. [1]
Melting Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Synthesis and Experimental Protocols

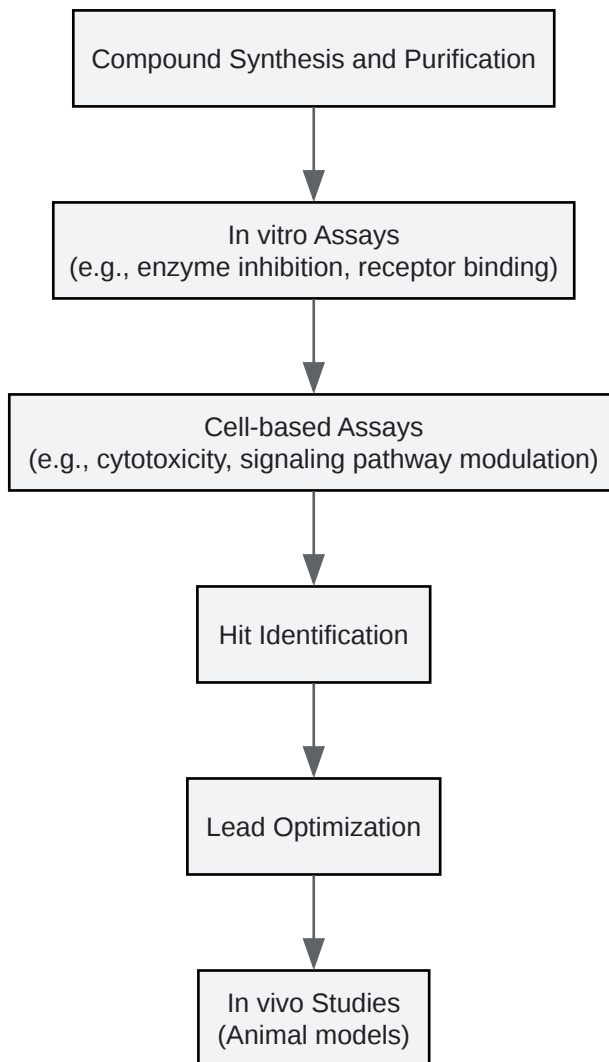
A detailed, experimentally validated synthesis protocol for **Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate** is not readily available in the scientific literature. However, a plausible synthetic route can be proposed based on established organic chemistry principles, starting from diethyl cyclobutane-1,1-dicarboxylate.

Hypothetical Synthesis Workflow

Hypothetical Synthesis of Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate



General Workflow for Biological Activity Screening



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References

- 1. CAS 1195-81-9: Cyclobutanecarboxylic acid, 1-(hydroxymethy... [cymitquimica.com]
- 2. Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate | C₈H₁₄O₃ | CID 15670506 - PubChem [pubchem.ncbi.nlm.nih.gov]
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